

Personal protective equipment for handling 1-Ethynylcyclohexene

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Compound of Interest

Compound Name: 1-Ethynylcyclohexene

Cat. No.: B1205888

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Essential Safety and Handling Guide for 1-Ethynylcyclohexene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **1-Ethynylcyclohexene** (CAS: 931-49-7). Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance. This document serves as a procedural resource to minimize risks associated with the handling of this chemical.

Hazard Identification and Quantitative Data

1-Ethynylcyclohexene is a flammable and irritant compound that requires careful handling.^[1] It is classified as a Flammable Liquid Category 3, Skin Irritant Category 2, Eye Irritant Category 2, and Specific Target Organ Toxicity (Single Exposure) Category 3, targeting the respiratory system.^{[1][2][3]}

Table 1: Physical and Chemical Properties of **1-Ethynylcyclohexene**

Property	Value
Molecular Formula	C ₈ H ₁₀ [1][4]
Molecular Weight	106.17 g/mol [4][5]
Physical State	Liquid[3][6]
Density	0.903 g/mL at 25 °C[4][5]
Boiling Point	148-151 °C[4][5]
Flash Point	29 °C (84.2 °F) - closed cup[2]
Storage Temperature	2-8°C[3][7]

Operational Plan: Handling and Storage

Strict adherence to the following procedures is mandatory to ensure the safe handling and storage of **1-Ethynylcyclohexene**.

Engineering Controls

- Ventilation: Always handle this chemical in a well-ventilated area.[8] Use of a chemical fume hood is required to minimize inhalation exposure.
- Ignition Sources: Ensure the work area is free of heat, sparks, open flames, and other ignition sources.[8] Use explosion-proof electrical and lighting equipment.[8]
- Static Discharge: Ground and bond containers and receiving equipment to prevent static discharge.[8] Use non-sparking tools.[8]
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[9]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.

PPE Type	Specification
Eye/Face Protection	Wear chemical safety goggles or glasses with side-shields conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[8][10] A face shield may be necessary for splash-prone operations.[3]
Skin Protection	Wear suitable protective gloves (e.g., nitrile rubber) and flame-retardant antistatic protective clothing to prevent skin contact.[4][11]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate filter for organic vapors (e.g., type ABEK EN14387) or a dust mask (type N95 US).[2][3][10]

Safe Handling Protocol

- Preparation: Before handling, ensure all engineering controls are operational and required PPE is correctly donned.
- Dispensing: Avoid breathing vapors, mist, or gas.[8] Keep the container tightly closed when not in use.[8]
- Hygiene: Wash hands thoroughly after handling and before breaks.[8] Do not eat, drink, or smoke in the work area.[12]
- Contamination: Immediately change any contaminated clothing.[11]

Storage Requirements

- Store in a cool, dry, and well-ventilated place, away from incompatible substances.[8]
- Keep containers tightly closed and stored at the recommended temperature of 2-8°C.[3][7]
- Store in an area designated for flammable liquids.[2][3]

Emergency Procedures

Immediate and appropriate response is critical in an emergency.

First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[4\]](#)[\[13\]](#)
- Skin Contact: Take off immediately all contaminated clothing.[\[8\]](#) Rinse skin with plenty of water or shower.[\[8\]](#) If skin irritation occurs, get medical advice.[\[8\]](#)
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[\[8\]](#) Call a poison center or doctor if you feel unwell.[\[8\]](#)
- Ingestion: Rinse mouth. Do not induce vomiting. Seek immediate medical attention.[\[13\]](#)

Spill and Fire Response

- Spills: Evacuate personnel to a safe area.[\[8\]](#) Remove all sources of ignition.[\[9\]](#) Wear appropriate PPE. Contain the spill using non-combustible absorbent material, then collect for disposal.[\[8\]](#)
- Fire: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish.[\[8\]](#)[\[9\]](#) Vapors may form explosive mixtures with air.[\[9\]](#) Firefighters should wear self-contained breathing apparatus.[\[8\]](#)

Disposal Plan

Proper disposal is crucial for environmental safety and regulatory compliance. This chemical must be treated as hazardous waste.

Step-by-Step Disposal Protocol

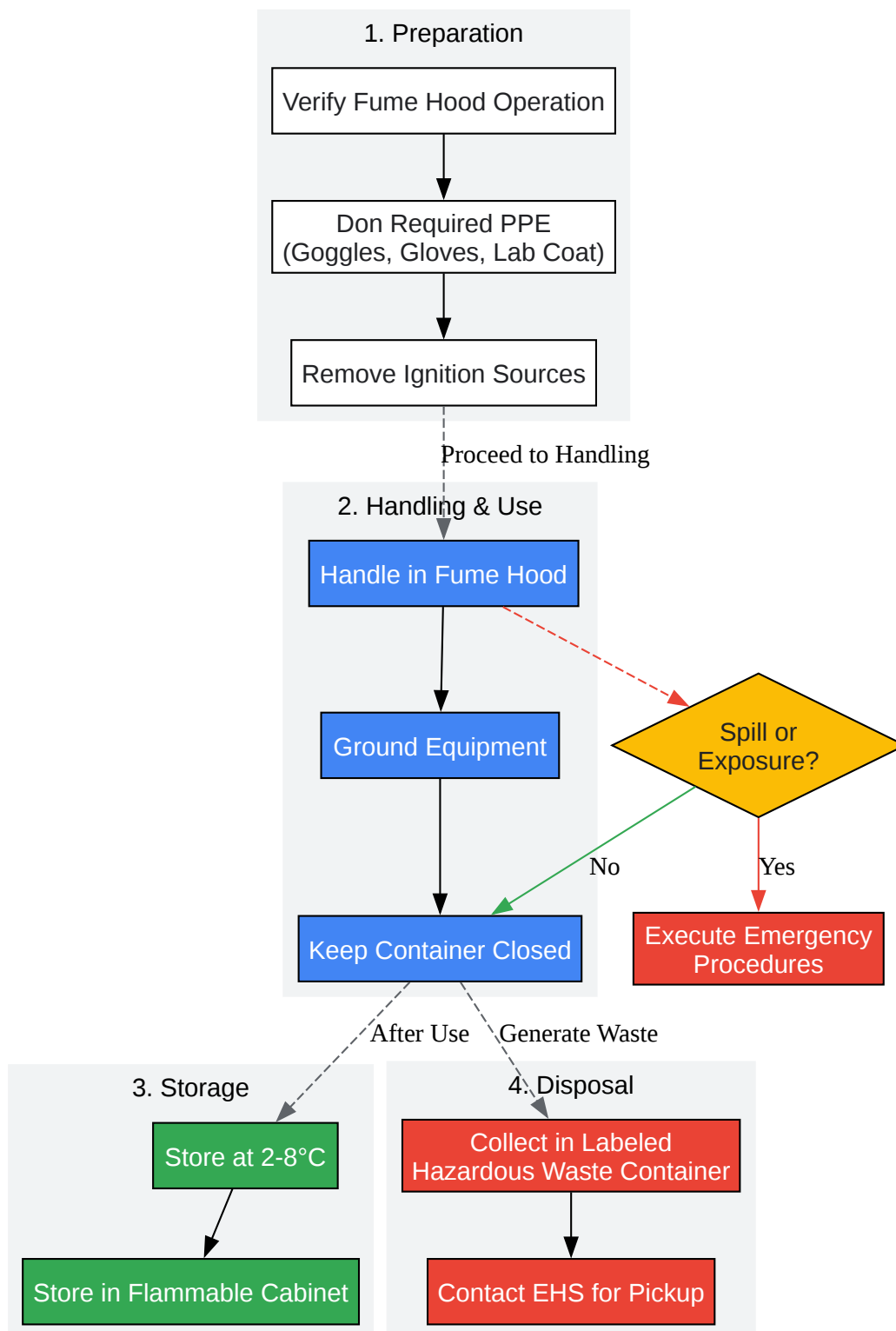
- Waste Collection: Collect all waste containing **1-Ethynylcyclohexene** (including contaminated materials) in a dedicated, clearly labeled, and sealable container made of compatible material.[\[14\]](#)

- Labeling: The container must be labeled "Hazardous Waste" and include the full chemical name, concentration, associated hazards (Flammable, Irritant), and the accumulation start date.[\[14\]](#)
- Storage of Waste: Store the waste container in a designated, secure, and well-ventilated area, away from incompatible materials and ignition sources.
- Final Disposal: Do not dispose of this chemical down the drain or as common trash.[\[14\]](#) Arrange for disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[\[14\]](#) The recommended disposal method is high-temperature incineration at a licensed facility.[\[14\]](#)

Workflow for Safe Handling

The following diagram outlines the essential workflow for safely managing **1-Ethynylcyclohexene** from receipt to disposal.

Workflow for Safe Handling of 1-Ethynylcyclohexene

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **1-Ethynylcyclohexene**.

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